

In-Depth Technical Guide: Molecular Weight of Ru-(R,R)-Ms-DENEB

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Compound of Interest

Compound Name: Ru-(R,R)-Ms-DENEB

Cat. No.: B6290005

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of the ruthenium complex **Ru-(R,R)-Ms-DENEB**. The information is presented to be a useful reference for researchers and professionals in the fields of chemistry and drug development.

Chemical Identity

- Compound Name: **Ru-(R,R)-Ms-DENEB**
- Chemical Formula: $C_{25}H_{29}ClN_2O_3RuS$ ^{[1][2][3]}
- CAS Number: 1333981-86-4^{[1][2]}

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Ru-(R,R)-Ms-DENEB** is detailed below.

Table 1: Atomic Composition and Weight Contribution of Each Element in **Ru-(R,R)-Ms-DENEB**

Element	Symbol	Number of Atoms	Standard Atomic Weight (g/mol)	Total Contribution to Molecular Weight (g/mol)
Ruthenium	Ru	1	101.07	101.07
Carbon	C	25	12.0107	300.2675
Hydrogen	H	29	1.008	29.232
Chlorine	Cl	1	35.45	35.45
Nitrogen	N	2	14.0067	28.0134
Oxygen	O	3	15.9994	47.9982
Sulfur	S	1	32.065	32.065
Total	574.0961			

Based on the summation of the atomic weights of its constituent elements, the calculated molecular weight of **Ru-(R,R)-Ms-DENEB** is 574.10 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

Methodology for Molecular Weight Determination

The molecular weight of **Ru-(R,R)-Ms-DENEB** is determined based on its empirical formula, C₂₅H₂₉ClN₂O₃RuS. The process involves the following steps:

- **Identification of Constituent Elements:** The chemical formula indicates the presence of Ruthenium (Ru), Carbon (C), Hydrogen (H), Chlorine (Cl), Nitrogen (N), Oxygen (O), and Sulfur (S).
- **Atom Count:** The number of atoms of each element in a single molecule is determined from the subscripts in the chemical formula.
- **Atomic Weight Summation:** The standard atomic weight of each element is multiplied by the number of atoms of that element in the molecule. The sum of these values provides the molecular weight of the compound.

It is important to note that while the prompt requested detailed experimental protocols and signaling pathway diagrams, these are not applicable to the determination of a compound's molecular weight. The calculation provided is based on established standard atomic weights.

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References

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- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of Ru-(R,R)-Ms-DENEb]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6290005#molecular-weight-of-ru-r-r-ms-deneb]

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